

# thermodynamic properties of sodium metaborate octahydrate solutions

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## An In-depth Technical Guide to the Thermodynamic Properties of **Sodium Metaborate Octahydrate** Solutions

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of aqueous solutions of **sodium metaborate octahydrate**. Sodium metaborate, particularly in its hydrated forms, serves various industrial roles, including as a buffering agent, a component in adhesives, and in textile processing.<sup>[1][2]</sup> A thorough understanding of its thermodynamic behavior in solution is critical for optimizing these applications and for the development of new formulations. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the workflow for property determination.

## Physicochemical and Thermodynamic Data

Sodium metaborate can exist in several hydrated forms, with the octahydrate ( $\text{NaBO}_2 \cdot 4\text{H}_2\text{O}$ , sometimes written as  $\text{Na}_2\text{B}_2\text{O}_4 \cdot 8\text{H}_2\text{O}$ ) and the tetrahydrate ( $\text{NaBO}_2 \cdot 2\text{H}_2\text{O}$ ) being common commercial forms.<sup>[1][3]</sup> The octahydrate form consists of white, crystalline granules and is highly soluble in water, which allows for the preparation of solutions with a high concentration of borate ions.<sup>[1][4]</sup>

## General Properties

The fundamental properties of **sodium metaborate octahydrate** are essential for preparing solutions and for subsequent thermodynamic analysis.

Property	Value	Source
Molecular Formula	$\text{NaBO}_2 \cdot 4\text{H}_2\text{O}$	[1][4]
Molecular Weight	137.88 g/mol	[1][4]
Appearance	White crystalline granules	[1][4]
Specific Gravity	1.74	[1][4]
Water of Crystallization	52.26%	[4]

## Solubility Data

The solubility of sodium metaborate is temperature-dependent. The octahydrate is the stable form in contact with saturated solutions at temperatures between 11.5 and 53.6 °C.[5] Above 53.6 °C, the dihydrate becomes the stable phase.[5][6] The dissolution process for the tetrahydrate and dihydrate forms is endothermic, as indicated by increasing solubility with temperature up to 105°C.[7]

Temperature (°C)	Temperature (°F)	Solubility (% by weight as $\text{NaBO}_2 \cdot 4\text{H}_2\text{O}$ )
0	32	30.4
5	41	32.9
10	50	35.6
15	59	38.8

Data sourced from the Sodium Metaborate 8 Mol Product Data Sheet, which corresponds to the octahydrate form.[4]

## pH of Aqueous Solutions

Sodium metaborate solutions are alkaline and act as excellent buffering agents.<sup>[4]</sup> The pH increases moderately with concentration.

Concentration (% by weight)	pH at 20°C (68°F)
0.1	10.52
0.5	10.8
1.0	11.0
2.0	11.3
4.0	11.4
10.0	11.8
15.0	12.0

Data for sodium metaborate tetrahydrate, which exhibits similar pH characteristics.<sup>[3]</sup>

## Viscosity and Enthalpy Data

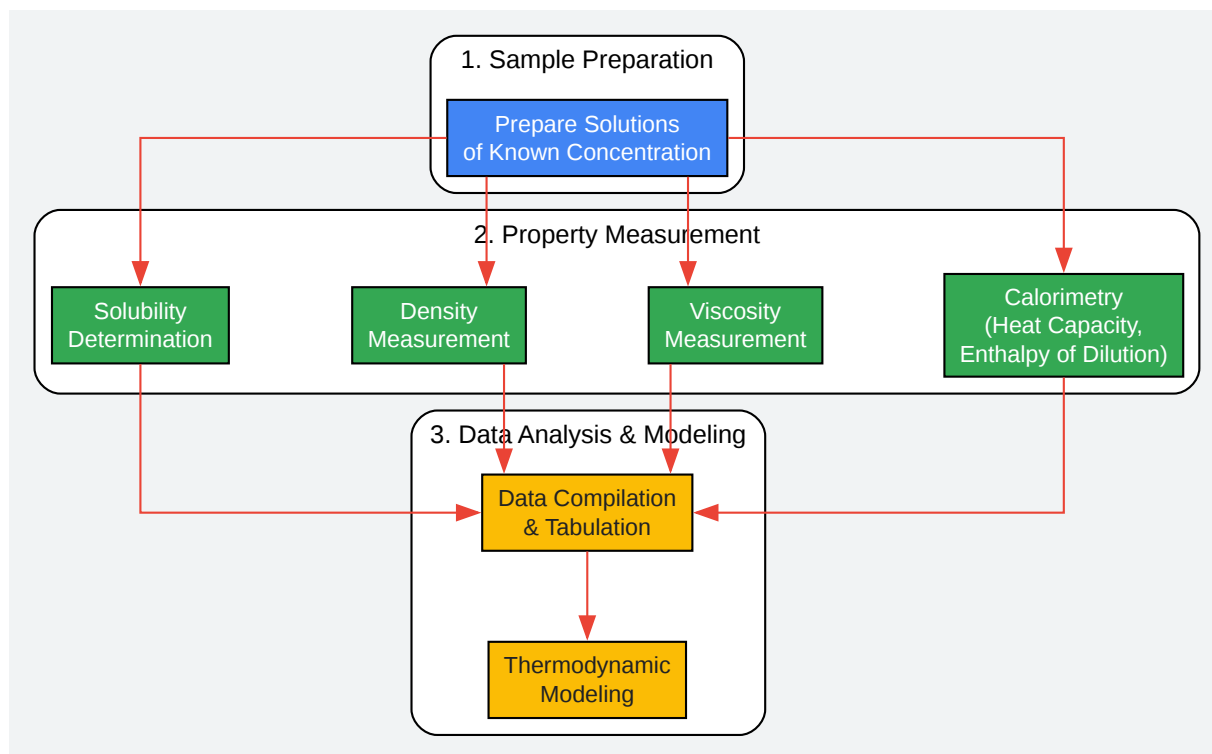
Quantitative data for the viscosity and enthalpy of **sodium metaborate octahydrate** solutions are less commonly tabulated in general reference materials but can be determined experimentally. Viscosity data can be analyzed using Jones-Dole type correlations to understand ion-solvent and ion-ion interactions.<sup>[8]</sup> The integral heats of solution ( $\Delta H$ ), entropies of solution ( $\Delta S$ ), and free enthalpies of solution ( $\Delta G$ ) for the  $\text{NaBO}_2\text{-H}_2\text{O}$  system have been calculated over a wide range of concentrations and temperatures, showing complex dependencies.<sup>[9]</sup> For instance, the enthalpy of solution may become negative only for very dilute solutions at high temperatures.<sup>[9]</sup> The enthalpy of dilution is defined as the enthalpy change associated with the dilution process at constant pressure.<sup>[10][11][12]</sup>

## Experimental Protocols

The determination of thermodynamic properties requires precise and controlled experimental procedures. The following sections outline the methodologies for key measurements.

## Workflow for Thermodynamic Property Determination

The overall process for characterizing the thermodynamic properties of a salt solution follows a logical sequence from preparation to analysis.



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Caption: Workflow for experimental determination of thermodynamic properties.

## Solubility Determination

The solubility of **sodium metaborate octahydrate** at various temperatures can be determined by identifying the saturation temperature of solutions with known compositions.[13]

Protocol:

- Preparation of Saturated Solution: Prepare a series of solutions with known masses of **sodium metaborate octahydrate** and deionized water in sealed test tubes.[14][15]

- Heating and Dissolution: Heat the solutions in a water bath while stirring until all the salt completely dissolves.[\[15\]](#)[\[16\]](#)
- Cooling and Observation: Remove the test tubes from the heat and allow them to cool slowly while stirring.[\[16\]](#)
- Record Saturation Temperature: Carefully observe the solution and record the temperature at which the first crystals begin to form. This is the saturation temperature for that specific concentration.[\[14\]](#)[\[16\]](#)
- Data Analysis: Convert the mass compositions to solubility units (e.g., grams of solute per 100 g of water).
- Construct Solubility Curve: Plot the calculated solubilities against their corresponding saturation temperatures to generate a solubility curve.[\[14\]](#)[\[15\]](#)

## Density Measurement

The density of the solutions can be measured using several methods, including gravimetrically with volumetric glassware or with a digital density meter.[\[17\]](#)[\[18\]](#)

Protocol (Using Volumetric Glassware and a Balance):

- Equipment: Use a calibrated volumetric flask or pycnometer.[\[19\]](#)
- Weigh Empty Flask: Accurately weigh a clean, dry volumetric flask on an analytical balance.[\[17\]](#)
- Fill with Solution: Fill the flask to the calibration mark with the sodium metaborate solution at a constant, recorded temperature.
- Weigh Filled Flask: Reweigh the flask containing the solution.
- Calculation: The mass of the solution is the difference between the filled and empty flask weights. The density is calculated by dividing the mass of the solution by the known volume of the flask.[\[20\]](#)

## Viscosity Measurement

The viscosity of sodium metaborate solutions can be determined using viscometers, such as capillary or rotational viscometers, which are suitable for dilute polymer solutions and other Newtonian fluids.[\[21\]](#)[\[22\]](#)[\[23\]](#)

Protocol (Using a Capillary Viscometer):

- **Instrument Setup:** Select an appropriate capillary viscometer (e.g., Ubbelohde type) and place it in a constant temperature bath to ensure thermal equilibrium.[\[21\]](#)
- **Measure Efflux Time of Solvent:** Introduce a known volume of the pure solvent (deionized water) into the viscometer and measure the time it takes for the liquid to flow between two marked points (the efflux time,  $t_0$ ).[\[24\]](#)
- **Measure Efflux Time of Solutions:** Repeat the measurement for each of the prepared sodium metaborate solutions of varying concentrations to get their respective efflux times ( $t$ ).[\[24\]](#)
- **Calculate Relative Viscosity:** The relative viscosity ( $\eta_r$ ) is the ratio of the solution's efflux time to the solvent's efflux time ( $\eta_r = t/t_0$ ).[\[24\]](#)
- **Further Analysis:** Use the relative viscosity and concentration data to calculate other parameters like specific and reduced viscosity to further characterize the solution's properties.[\[22\]](#)[\[24\]](#)

## Calorimetry for Heat Capacity and Enthalpy of Dilution

Solution calorimetry is used to measure the heat changes that occur upon dissolution or dilution.[\[25\]](#) This allows for the determination of properties like the heat capacity of the solution and the enthalpy of dilution.

Protocol (Using a Solution Calorimeter):

- **Calorimeter Calibration:** Determine the heat capacity of the calorimeter system ( $C_{cal}$ ). This is often done by dissolving a substance with a well-known heat of solution, such as  $\text{NH}_4\text{Cl}$ , or by using an integrated electrical heater.[\[25\]](#)[\[26\]](#)
- **Enthalpy of Dilution Measurement:**

- Place a known mass of a sodium metaborate solution of initial concentration into the calorimeter's reaction vessel (Dewar).[27]
- Place a known mass of the solvent (water) into a glass ampoule within the calorimeter.
- Allow the system to reach thermal equilibrium and record the initial temperature ( $T_{\text{initial}}$ ).
- Break the ampoule to mix the solvent with the solution, initiating the dilution process.
- Record the temperature change until a stable final temperature ( $T_{\text{final}}$ ) is reached.[27]
- Calculation:
  - The heat absorbed or released by the dilution process ( $q_{\text{dilution}}$ ) is calculated using the total heat capacity of the system (solution + calorimeter) and the measured temperature change ( $\Delta T = T_{\text{final}} - T_{\text{initial}}$ ).[28][29]
  - The molar enthalpy of dilution ( $\Delta H_{\text{dilution}}$ ) is then found by dividing  $q_{\text{dilution}}$  by the number of moles of the solute.[10] This process can be repeated by diluting from one concentration to another.[30][31]

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